

Application Note: Quantification of (+)-Dihydorobinetin in Plant Extracts using UHPLC-DAD

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (+)-Dihydorobinetin

Cat. No.: B15553010

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Dihydorobinetin, a dihydroflavonol predominantly found in the heartwood of species such as *Robinia pseudoacacia* (black locust), has garnered significant interest for its diverse biological activities, including antioxidant and anti-inflammatory properties.[1][2] Recent studies have also highlighted its potential as a therapeutic agent, for instance, as an inhibitor of the RANKL protein, which is implicated in rheumatoid arthritis.[3] Accurate and precise quantification of **(+)-dihydorobinetin** in plant extracts is crucial for quality control, standardization of herbal products, and pharmacokinetic studies in drug development. This application note provides a detailed protocol for the quantification of **(+)-dihydorobinetin** using Ultra-High-Performance Liquid Chromatography with a Diode Array Detector (UHPLC-DAD), a robust and widely used analytical technique.

Experimental Protocols

Standard and Sample Preparation

1.1. Standard Preparation:

- A stock solution of **(+)-dihydrorobinetin** (purity $\geq 95\%$) is prepared by accurately weighing the standard and dissolving it in methanol to a concentration of 1000 $\mu\text{g/mL}$.[\[4\]](#)[\[5\]](#)
- Working standard solutions are prepared by serial dilution of the stock solution with methanol to obtain a series of concentrations (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) for the calibration curve.
- All standard solutions should be stored at 4°C in the dark to prevent degradation.

1.2. Plant Material and Extraction:

- The plant material, typically the heartwood of *Robinia pseudoacacia*, is air-dried and ground into a fine powder.[\[1\]](#)
- An optimized solid-liquid extraction is performed using a mixture of ethanol and water (50:50, v/v) at room temperature for 4 hours with a wood powder to solvent mass ratio of 1:13.[\[1\]](#)[\[6\]](#)
- Alternatively, Soxhlet extraction with aqueous acetone for 4 hours can be employed for optimal recovery of dihydrorobinetin.
- The resulting extract is filtered and then dried, for example, by rotary evaporation.

1.3. Sample Solution Preparation:

- An accurately weighed amount of the dried plant extract is redissolved in methanol to a known concentration (e.g., 10 mg/mL).
- The solution is then filtered through a 0.20 μm syringe filter prior to injection into the UHPLC system to remove any particulate matter.[\[4\]](#)[\[5\]](#)

UHPLC-DAD Method

The following UHPLC-DAD conditions are optimized for the separation and quantification of **(+)-dihydrorobinetin**.

Table 1: UHPLC-DAD Instrumental Parameters

Parameter	Condition
UHPLC System	Agilent 1290 Infinity II or equivalent
Column	Phenomenex Luna C18(2) HST (100 x 3.0 mm, 2.5 µm) or equivalent[6]
Mobile Phase A	Water with 0.1% formic acid[6][7]
Mobile Phase B	Methanol/Acetonitrile (50:50, v/v) with 0.1% formic acid[6]
Gradient Elution	A typical gradient would be: 0-10 min, 10-20% B; 10-25 min, 20-100% B; followed by a re-equilibration period.[7]
Flow Rate	0.8 mL/min[7]
Column Temperature	30°C[6][7]
Injection Volume	2 µL[7]
DAD Wavelength	Monitoring at 280 nm (λ _{max} for Dihydrorobinetin)[7]

Method Validation

A comprehensive validation of the analytical method should be performed to ensure its accuracy, precision, and reliability, following ICH guidelines. The key validation parameters are summarized below.

Table 2: Method Validation Parameters

Parameter	Description	Acceptance Criteria
Linearity	A calibration curve is constructed by plotting the peak area against the concentration of the standard solutions.	Correlation coefficient (r^2) > 0.999[8]
Limit of Detection (LOD)	The lowest concentration of analyte that can be detected. Determined at a signal-to-noise ratio of 3.[9]	Value to be determined experimentally.
Limit of Quantification (LOQ)	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy. Determined at a signal-to-noise ratio of 10.[9]	Value to be determined experimentally.
Precision (Intra-day & Inter-day)	The closeness of agreement between a series of measurements obtained from multiple sampling of the same homogeneous sample under the prescribed conditions. Assessed by analyzing replicate samples at different concentration levels on the same day (intra-day) and on different days (inter-day).	Relative Standard Deviation (RSD) < 2%[5]
Accuracy (Recovery)	The closeness of the test results obtained by the method to the true value. Determined by spiking a blank matrix with known concentrations of the standard and calculating the percentage recovery.	Recovery between 90% and 114%[8]

Specificity	The ability to assess unequivocally the analyte in the presence of components which may be expected to be present. Confirmed by comparing the retention time and UV spectrum of the analyte in the sample with that of the standard.	No interfering peaks at the retention time of the analyte.
-------------	--	--

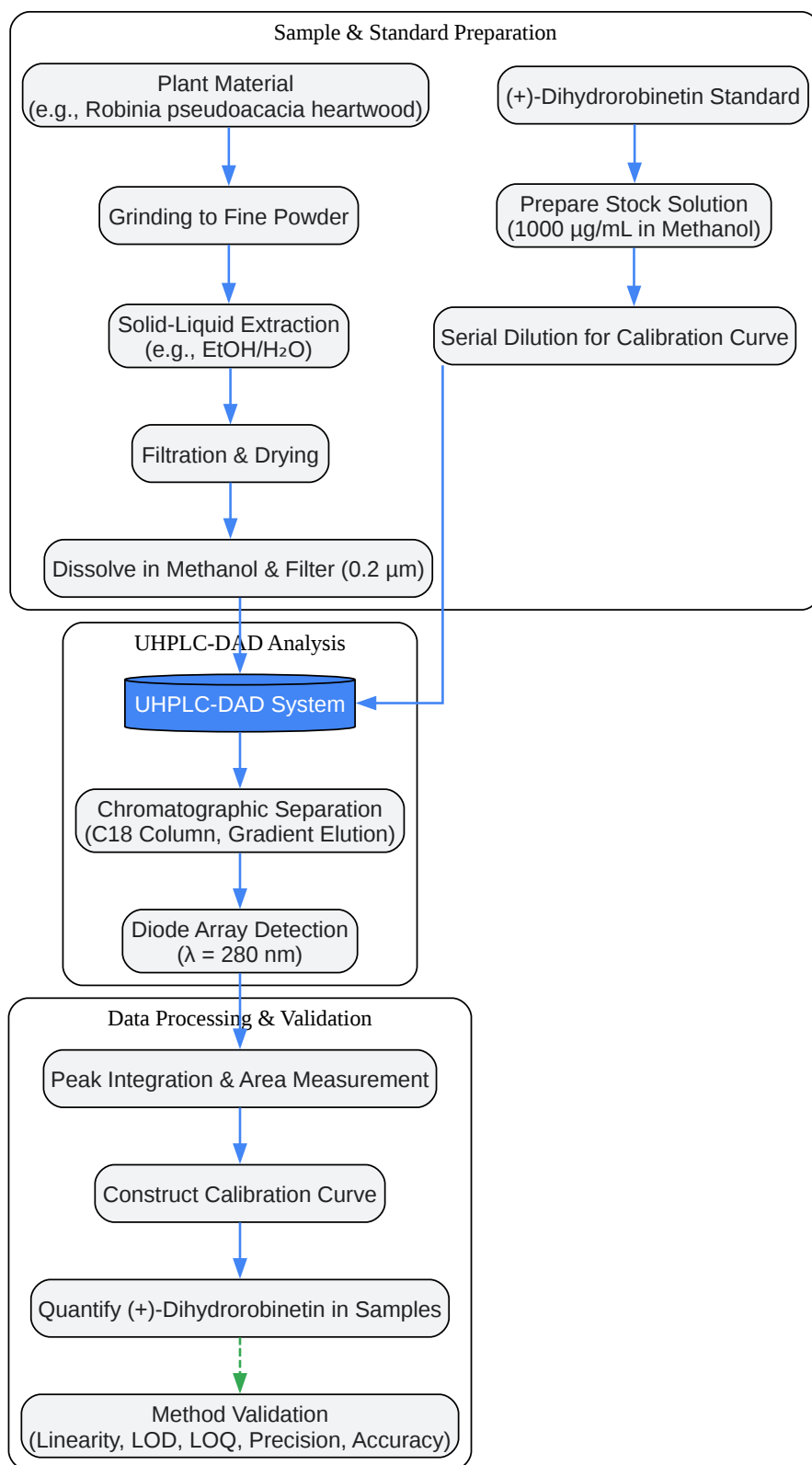
Data Presentation

The quantitative results from the analysis of plant extracts should be presented in a clear and structured manner for easy comparison.

Table 3: Quantification of **(+)-Dihydrorobinetin** in Plant Extracts

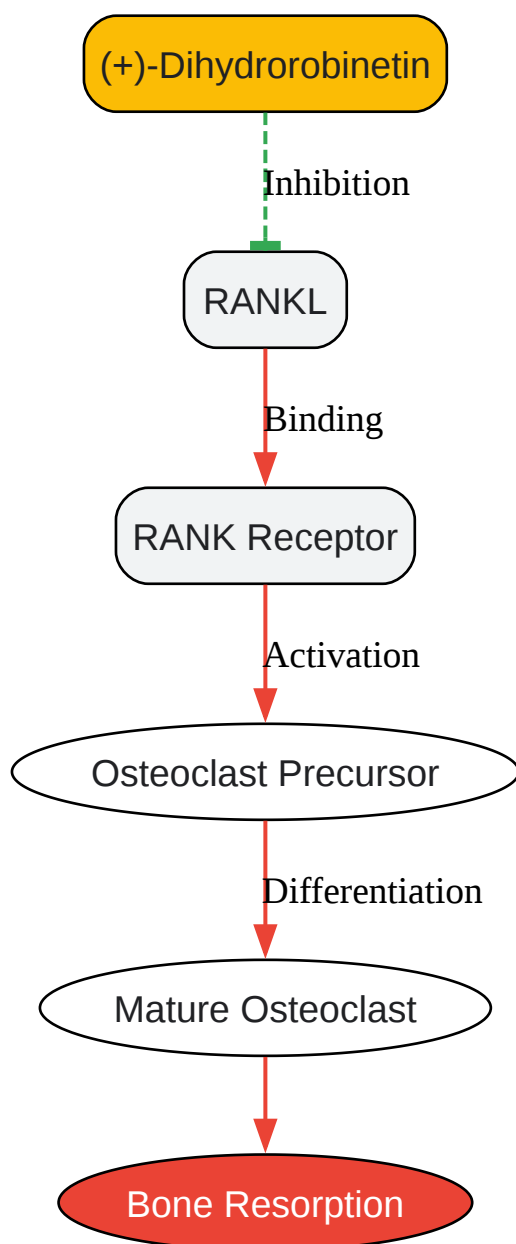
Sample ID	Plant Species	Plant Part	Extraction Method	(+)-Dihydrorobinet in Concentration (mg/g of dry extract) $\pm$ SD
Sample 1	Robinia pseudoacacia	Heartwood	EtOH/H ₂ O (50:50)	Insert Value
Sample 2	Robinia pseudoacacia	Heartwood	Soxhlet (Aqueous Acetone)	Insert Value
Sample 3	Other Plant Species	Specify	Specify	Insert Value

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of **(+)-dihydorobinetin**.



[Click to download full resolution via product page](#)

Caption: Inhibition of the RANKL signaling pathway by **(+)-dihydrorobinetin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. \(+\)-Dihydorobinetin - Nordic Biosite \[nordicbiosite.com\]](#)
- [3. Structure-based discovery and molecular dynamics evaluation of dihydorobinetin as a potential anti-osteoclastogenic RANKL inhibitor in rheumatoid arthritis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. e-nps.or.kr \[e-nps.or.kr\]](#)
- [5. e-nps.or.kr \[e-nps.or.kr\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Gram-Scale Purification of Dihydorobinetin from Robinia pseudoacacia L. Wood by Centrifugal Partition Chromatography \[mdpi.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. academic.oup.com \[academic.oup.com\]](#)
- To cite this document: BenchChem. [Application Note: Quantification of (+)-Dihydorobinetin in Plant Extracts using UHPLC-DAD]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553010/docs#application-note-quantification-of-dihydorobinetin-in-plant-extracts-using-uhplc-dad\]](https://www.benchchem.com/product/b15553010/docs#application-note-quantification-of-dihydorobinetin-in-plant-extracts-using-uhplc-dad)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)